

Appropriate personal protective equipment (PPE) for handling nitriles

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Compound of Interest

Compound Name: 2,2-Dimethylbutanenitrile

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Technical Support Center: Appropriate PPE for Handling Nitriles

This guide provides researchers, scientists, and drug development professionals with essential information on selecting and using appropriate Personal Protective Equipment (PPE) when handling nitriles and related chemical compounds.

Frequently Asked Questions (FAQs)

Q1: What is the minimum required PPE for handling nitriles in a laboratory setting?

A1: For general laboratory work involving nitriles, the minimum required PPE includes a lab coat, safety glasses with side shields, long pants, and closed-toe shoes.^{[1][2]} Disposable nitrile gloves are the minimum for hand protection against incidental exposure.^[1] For tasks with a splash hazard, chemical splash goggles and potentially a face shield should be worn in addition to safety glasses.^{[1][2]}

Q2: Are all nitrile gloves the same in terms of chemical resistance?

A2: No, not all nitrile gloves offer the same level of protection.^[3] Factors such as glove thickness, material formulation, and quality of manufacturing can significantly affect their performance.^{[4][5]} For handling hazardous chemicals, it is crucial to select gloves that are certified against chemical hazards, such as those meeting the EN ISO 374 standard.^{[3][6]}

Q3: What chemicals are nitrile gloves generally resistant to?

A3: Nitrile gloves offer good resistance to a wide range of substances, including oils, greases, fuels, petroleum products, weak acids, weak caustics, and some organic solvents.[7][8][9][10][11] They are a preferred choice in many laboratory, healthcare, and industrial settings due to this broad chemical resistance.[8][12]

Q4: What chemicals should be avoided when using nitrile gloves?

A4: Nitrile gloves provide poor resistance to certain chemical classes. These include ketones (like acetone), aromatic solvents (like benzene), halogenated hydrocarbons, strong oxidizing agents, and concentrated acids.[7][8][9][11] Exposure to these chemicals can cause the gloves to degrade, swell, or be permeated quickly, sometimes in under a minute.[7][8][11]

Q5: How does glove thickness affect protection?

A5: Glove thickness, often measured in mils (0.001 inches), plays a critical role in chemical resistance.[3] Thicker gloves (e.g., 8-12 mil) generally provide longer breakthrough times and greater durability against punctures and abrasions compared to thinner gloves (e.g., 4-6 mil).[3][6] However, thicker gloves may reduce tactile sensitivity and dexterity, so a balance must be struck based on the specific task.[4][6]

Q6: What is the difference between "incidental contact" and "extended contact" when selecting gloves?

A6: Incidental contact refers to situations with little or no direct contact with a hazardous material, such as accidental splashes or spills.[10] For this, disposable nitrile gloves are often sufficient.[1][10] Extended contact involves prolonged exposure, such as submerging hands in a chemical or handling highly contaminated materials.[10] This requires more substantial, heavy-duty gloves, and the specific material should be chosen based on chemical compatibility charts.[1][10]

Troubleshooting Guide

Problem: My nitrile gloves are swelling, cracking, or feel tacky.

- Cause: This is a sign of chemical degradation. The glove material is not resistant to the chemical being handled.[\[11\]](#)[\[13\]](#)
- Solution: Immediately remove and discard the gloves. Wash your hands thoroughly. Consult a chemical resistance chart or the Safety Data Sheet (SDS) to select a glove made from a more appropriate material (e.g., butyl, neoprene, or Viton) for the specific chemical.[\[6\]](#)[\[14\]](#) Do not reuse disposable gloves.[\[10\]](#)[\[15\]](#)

Problem: I felt a chemical sensation on my skin even though the glove wasn't visibly damaged.

- Cause: This is likely due to chemical permeation. The chemical has passed through the glove material on a molecular level.[\[11\]](#)[\[16\]](#) The time it takes for this to happen is known as the breakthrough time.[\[11\]](#)[\[15\]](#)
- Solution: Remove the gloves immediately and wash the affected skin area. For highly toxic or aggressive chemicals, thinner disposable nitrile gloves may have a very short breakthrough time (less than a minute).[\[15\]](#)[\[17\]](#) For such chemicals, use a thicker glove or a different material with a longer breakthrough time.[\[18\]](#) Consider double-gloving for added protection.[\[1\]](#)

Problem: My gloves ripped or punctured during an experiment.

- Cause: The glove material may be too thin for the task, or it may have been snagged on a sharp object. Nitrile is more puncture-resistant than latex or vinyl, but not impervious.[\[6\]](#)[\[19\]](#)
- Solution: Stop work, remove the compromised glove safely, and wash your hands. Before starting a task, always inspect gloves for rips, punctures, or pinholes.[\[10\]](#)[\[20\]](#) If working with sharps or abrasive materials, select a thicker, more durable nitrile glove.[\[6\]](#)

Problem: An employee is experiencing a skin allergy or irritation.

- Cause: While nitrile gloves are a great alternative for those with latex allergies, some individuals can be sensitive to the chemical accelerators used in the manufacturing process of nitrile rubber.[\[15\]](#)[\[19\]](#)
- Solution: Provide gloves made from a different material or accelerator-free nitrile gloves. Consult with an occupational health professional to identify the specific allergen.

Data Presentation: Glove Selection Criteria

Table 1: Nitrile Glove Chemical Resistance Summary

Chemical Class	General Resistance Level	Examples
Oils, Fuels, Petroleum Products	Excellent	Greases, gasoline, hydraulic fluids
Weak Acids & Bases	Good	Acetic acid (dilute), Sodium hydroxide (dilute)
Some Organic Solvents	Good to Fair	Ethanol, Methanol, Isopropanol (resistance varies) [8] [21]
Ketones	Not Recommended	Acetone, Methyl ethyl ketone (MEK) [7] [8] [11]
Aromatic Hydrocarbons	Not Recommended	Benzene, Toluene, Xylene [7] [9]
Halogenated Hydrocarbons	Not Recommended	Methylene chloride, Chloroform
Strong Acids & Oxidizers	Not Recommended	Concentrated Sulfuric Acid, Nitric Acid [7] [9]

Disclaimer: This is a general guide. Always consult the manufacturer's specific chemical resistance data and the chemical's Safety Data Sheet (SDS) before use.[\[6\]](#)[\[10\]](#)[\[18\]](#)

Table 2: Glove Thickness and Typical Application

Thickness (mils)	Application Type	Key Characteristics
4 - 5 mil	General lab work, incidental splash protection	High dexterity and tactile sensitivity.[4] Provides a barrier for brief contact.[15]
6 - 8 mil	Handling moderately hazardous chemicals, mechanical work	Good balance of dexterity and durability.[3][6]
9 - 12+ mil	Handling highly corrosive or aggressive chemicals	Maximum protection and durability, reduced dexterity.[6]

Experimental Protocols

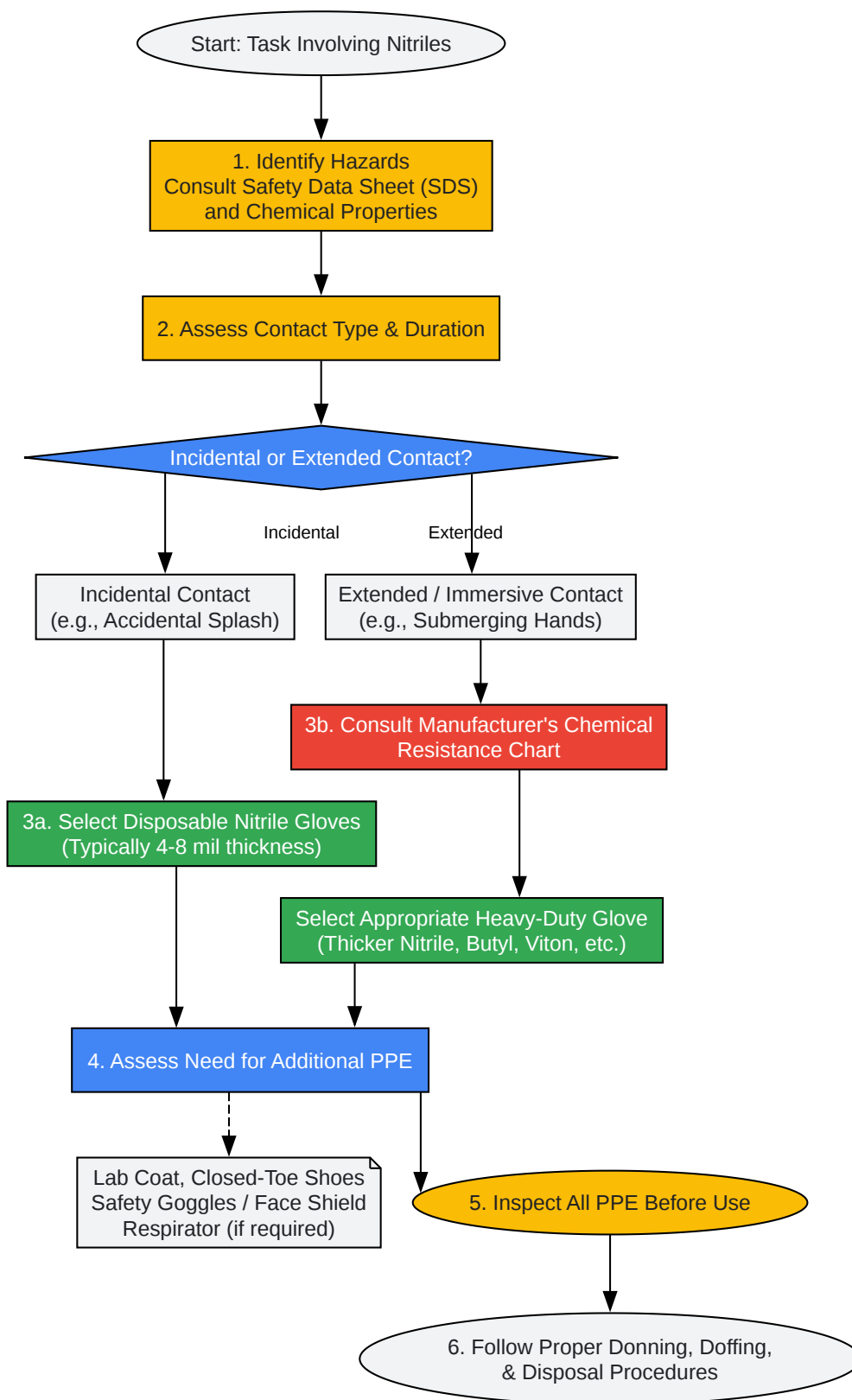
Methodology: ASTM F739 - Standard Test Method for Permeation of Liquids and Gases Through Protective Clothing Materials Under Conditions of Continuous Contact

This standard is a critical method for evaluating the chemical resistance of glove materials.

- Objective: To measure the breakthrough time and permeation rate of a chemical through a protective material.
- Apparatus: A permeation test cell is used, which consists of two chambers separated by the glove material sample. The challenge chemical is introduced into one chamber, while a collection medium (gas or liquid) is circulated through the other chamber.
- Procedure:
 - The glove material is clamped securely in the test cell, forming a barrier between the two chambers.
 - The challenge chemical is continuously applied to the outer surface of the material.
 - The collection medium on the other side is continuously monitored by an analytical instrument (e.g., gas chromatograph, mass spectrometer) to detect the first appearance of the chemical.

- Data Collection:
 - Breakthrough Time: The time elapsed from the initial chemical contact until the chemical is first detected on the inside of the material at a specific rate.[\[11\]](#)[\[16\]](#) A longer breakthrough time indicates better protection.[\[11\]](#)
 - Permeation Rate: The rate at which the chemical passes through the material after breakthrough has occurred, typically measured in micrograms per square centimeter per minute ($\mu\text{g}/\text{cm}^2/\text{min}$).[\[11\]](#)[\[22\]](#)
- Interpretation: This data allows for the classification of protective materials. Standards like ANSI/ISEA 105 use breakthrough times to assign performance levels (0-6), helping users select appropriate gloves for specific chemical exposures.[\[23\]](#)

Mandatory Visualization



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Caption: Logical workflow for selecting appropriate PPE when handling nitriles.

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